

Acid Yellow 61: A Technical Overview of its Fluorescent Properties

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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Introduction

Acid Yellow 61, a member of the azo dye class, is recognized for its applications in the textile and leather industries. While primarily utilized for its coloring properties, it is also classified by some suppliers as a fluorescent dye. This technical guide provides a comprehensive overview of the available information on **Acid Yellow 61**, with a focus on its chemical characteristics and potential as a fluorescent agent in research applications. However, it is important to note that detailed, publicly available data on its quantitative fluorescent properties are limited.

Chemical and Physical Properties

A summary of the fundamental chemical and physical properties of **Acid Yellow 61** is presented in the table below. This information is crucial for its handling, solubility, and potential application in experimental settings.

Property	Value	Reference
CI Name	Acid Yellow 61	[1]
CAS Number	12217-38-8	[1][2]
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂	[1]
Molecular Weight	632.47 g/mol	[1]
Appearance	Yellow Powder	[3]
Solubility	Soluble in water.	[3]

Fluorescent Properties: An Overview

While designated as a fluorescent dye by some commercial sources[4], specific quantitative data regarding the fluorescence of **Acid Yellow 61**, such as its excitation and emission maxima, quantum yield, and Stokes shift, are not readily available in the public domain. The fluorescence of a compound is characterized by its ability to absorb light at a specific wavelength and emit it at a longer wavelength. This phenomenon is fundamental to a wide range of bio-imaging and analytical techniques.

The "green light yellow" appearance of its aqueous solution suggests that its absorption and emission spectra likely fall within the visible range of the electromagnetic spectrum[1]. However, without precise spectral data, its suitability for specific fluorescence-based applications remains to be empirically determined.

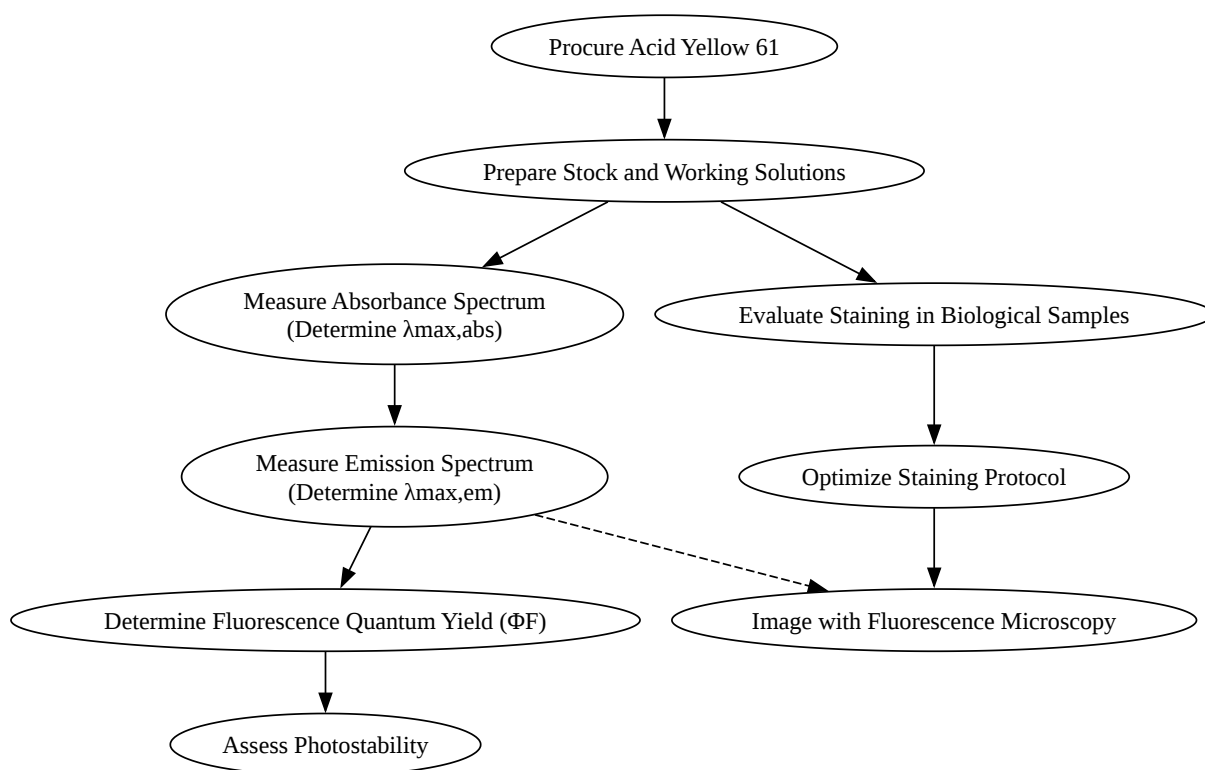
Potential Research Applications

Given its classification as a fluorescent acid dye, **Acid Yellow 61** could theoretically be explored for various applications in a research context, particularly in histology and cell biology. Acid dyes, being anionic, typically stain basic (acidophilic) cellular components such as the cytoplasm and extracellular matrix proteins. If its fluorescence is significant and photostable, it could potentially be used as a counterstain in fluorescence microscopy or for labeling specific protein-rich structures.

Experimental Considerations and Future Directions

For researchers interested in exploring the fluorescent properties of **Acid Yellow 61**, the following experimental workflow is proposed. This protocol is a generalized approach and would require optimization.

Logical Workflow for Characterizing the Fluorescent Properties of Acid Yellow 61dot



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